

Demethoxycurcumin-d7 physical and chemical properties

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Compound of Interest

Compound Name: Demethoxycurcumin-d7

Cat. No.: B12421670

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An In-depth Technical Guide to **Demethoxycurcumin-d7**: Physical and Chemical Properties

Introduction

Demethoxycurcumin-d7 (DMC-d7) is the deuterated form of Demethoxycurcumin (DMC), a natural curcuminoid found in turmeric (*Curcuma longa*)^{[1][2]}. As one of the three principal curcuminoids, alongside curcumin and bisdemethoxycurcumin, DMC has garnered significant interest in the scientific community for its biological activities, including anti-inflammatory, antioxidant, and anti-cancer properties^{[2][3][4]}. The deuteration of demethoxycurcumin to create DMC-d7 provides a valuable tool for researchers, particularly in pharmacokinetic and metabolic studies, where it can be used as an internal standard for quantitative analysis. This technical guide provides a comprehensive overview of the physical and chemical properties of **Demethoxycurcumin-d7**, detailed experimental protocols for its analysis, and insights into its biological relevance.

Core Physical and Chemical Properties

Demethoxycurcumin-d7 is a crystalline solid, with its physical and chemical characteristics being largely comparable to its non-deuterated analog. The primary distinction lies in its increased molecular weight due to the incorporation of seven deuterium atoms.

Property	Value	Source(s)
Molecular Formula	C ₂₀ H ₁₁ D ₇ O ₅	
Molecular Weight	345.40 g/mol	
Appearance	Crystalline solid, orange powder	
Melting Point	168 °C	
Purity	≥98% (by HPLC)	
IUPAC Name	(1E,6E)-1-(4-hydroxy-3-methoxyphenyl)-7-(4-hydroxyphenyl)hepta-1,6-diene-3,5-dione-d7	
Synonyms	Curcumin II-d7, Desmethoxycurcumin-d7, Monodemethoxycurcumin-d7	
Storage Temperature	-20°C	
Stability	Stable for at least 4 years when stored at -20°C. Can be shipped at room temperature.	

Solubility

The solubility of Demethoxycurcumin is crucial for its application in biological assays and formulation development. It exhibits poor solubility in aqueous solutions but is soluble in several organic solvents.

Solvent	Solubility	Source(s)
DMSO	≥10 mg/mL, 68 mg/mL (200.97 mM)	
Dimethylformamide (DMF)	~14 mg/mL	
Ethanol	~0.5 mg/mL	

Spectroscopic Data

Spectroscopic analysis is fundamental for the identification and quantification of **Demethoxycurcumin-d7**.

Technique	Data	Source(s)
UV/Vis (in Methanol)	λ_{max} : 254, 421 nm	
Mass Spectrometry	[M+H] ⁺ ion at m/z 339.1262 (for non-deuterated DMC)	
NMR	In DMSO solvent at 298K, exists primarily in the keto-enol tautomer form with ~3% as the β -diketone tautomer.	

Experimental Protocols

High-Performance Liquid Chromatography (HPLC) for Purity Assessment and Quantification

HPLC is a standard method for the analysis of curcuminoids.

- Objective: To separate and quantify Demethoxycurcumin from other curcuminoids.
- Instrumentation: A standard HPLC system with a UV-Vis or Diode-Array Detector (DAD).
- Column: C18 reverse-phase column (e.g., Nucleosil 100-5C18, 250 mm × 4.0 mm, 5 μ m packing).
- Mobile Phase: A gradient elution is often used. For example, a mixture of acetonitrile and 0.1% phosphoric acid, starting at a ratio of 45:55 and changing to 65:35 over 20 minutes. An isocratic method with methanol (4% v/v) in chloroform has also been described for flash chromatography.
- Flow Rate: 1.0 mL/min.

- Column Temperature: 37.5 °C.
- Detection Wavelength: 420 nm or 425 nm.
- Sample Preparation: A stock solution of Demethoxycurcumin is prepared by dissolving the crystalline solid in a suitable organic solvent like DMSO or methanol. The solution should be purged with an inert gas.

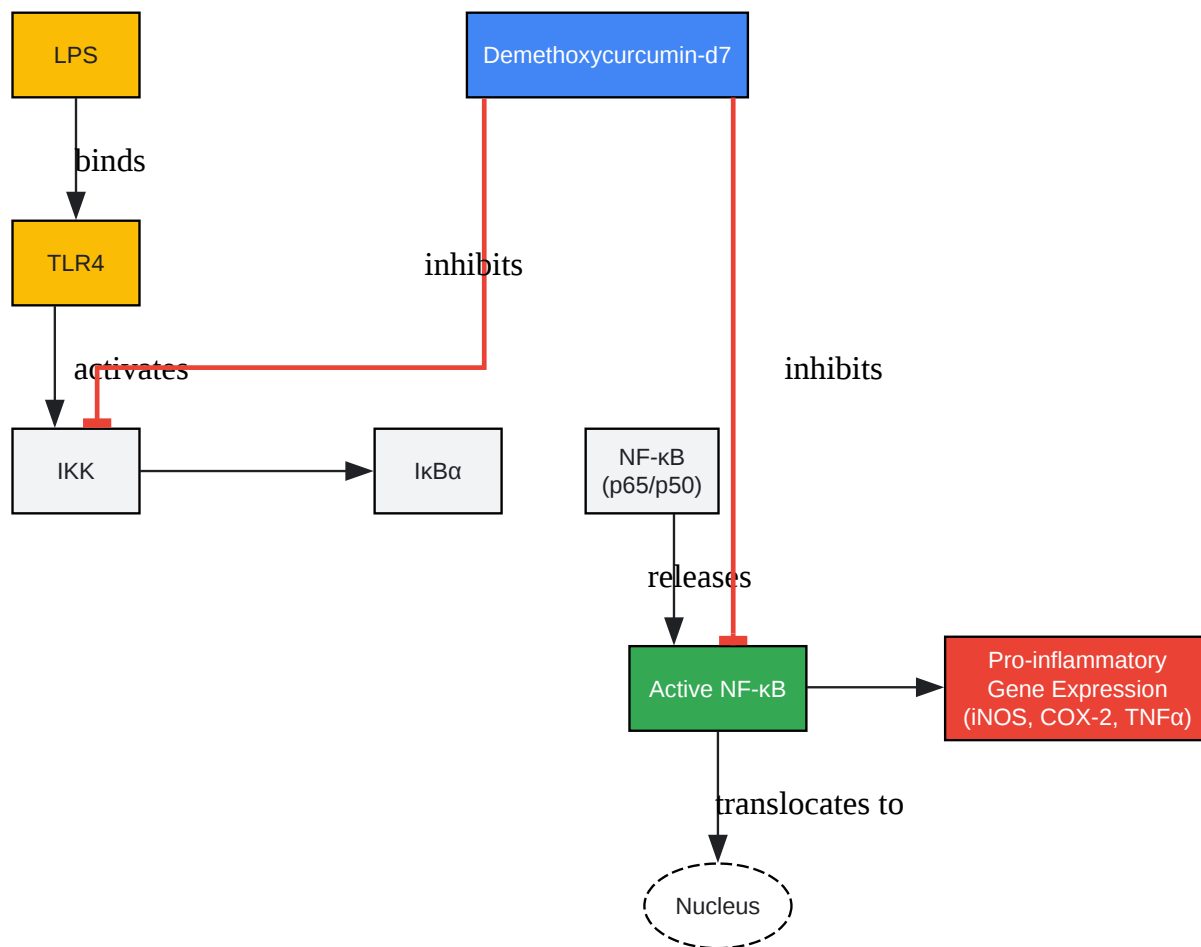
Supercritical Fluid Chromatography (SFC) for Separation

SFC is presented as an environmentally friendly and efficient alternative to traditional HPLC for separating curcuminoids.

- Objective: To achieve rapid separation of curcumin, demethoxycurcumin, and bisdemethoxycurcumin from a mixture.
- Instrumentation: Preparative Supercritical Fluid Chromatography system.
- Column: Viridis BEH OBD column (250 mm × 19 mm, 5 µm).
- Mobile Phase: Supercritical CO₂ with 8-15% methanol (containing 10 mM oxalic acid) as a co-solvent.
- Flow Rate: 80 mL/min.
- Outcome: This method allows for the separation of the three main curcuminoids within 6.5 minutes, yielding high-purity fractions.

Biological Activity and Signaling Pathways

Demethoxycurcumin exhibits a range of biological effects, often by modulating key cellular signaling pathways. It is known to possess anti-inflammatory, anti-cancer, and antioxidant properties. One of the well-documented mechanisms is the inhibition of the NF-κB (Nuclear Factor kappa-light-chain-enhancer of activated B cells) pathway, which plays a central role in inflammation and cancer.

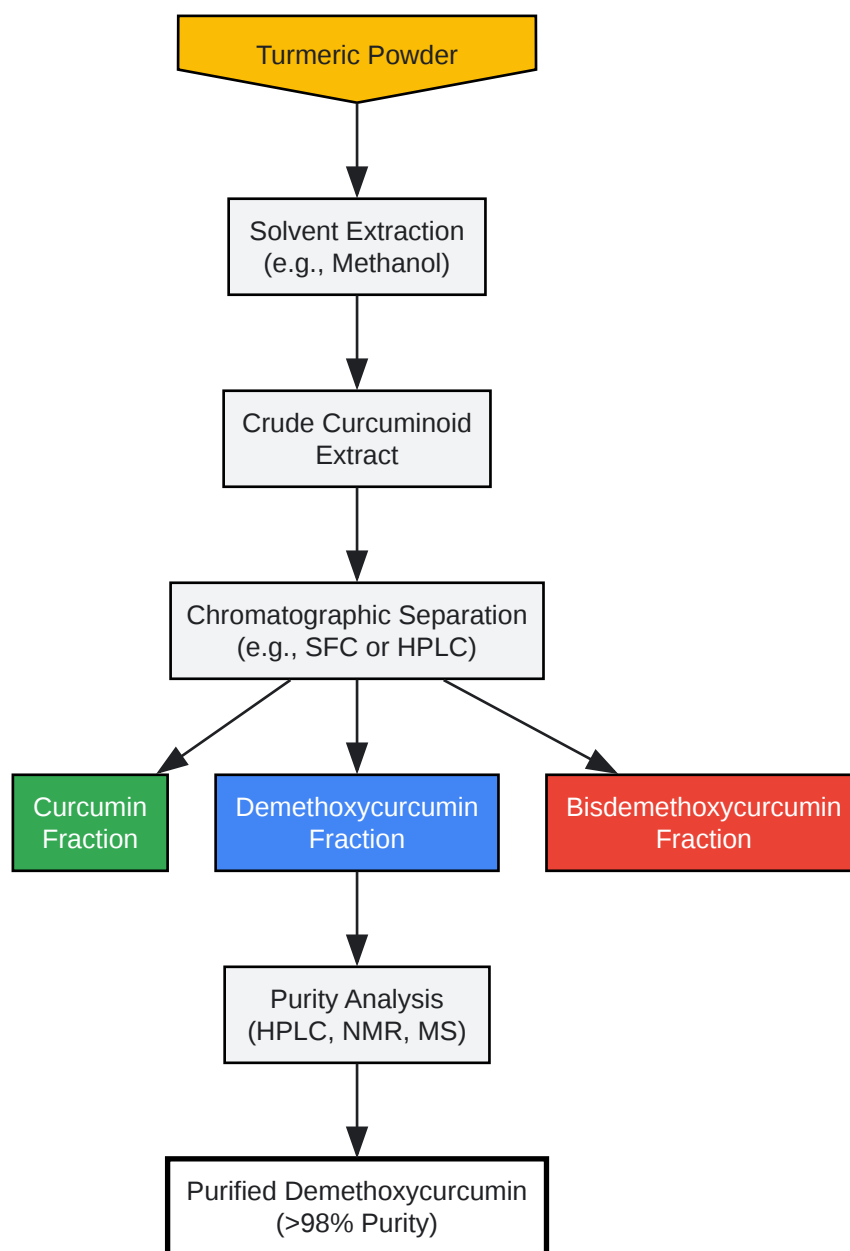


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Caption: Inhibition of the NF-κB signaling pathway by Demethoxycurcumin.

Experimental Workflow: Extraction and Purification

The isolation of demethoxycurcumin from its natural source, turmeric, involves extraction followed by chromatographic purification.



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Caption: General workflow for the extraction and purification of Demethoxycurcumin.

Stability and Handling

Demethoxycurcumin is more stable than curcumin in physiological media. Studies have shown the stability of curcuminoids follows the order: bisdemethoxycurcumin \geq demethoxycurcumin \geq curcumin under the same conditions. For long-term storage, **Demethoxycurcumin-d7** should be kept as a crystalline solid at -20°C , protected from light. Stock solutions, particularly in

DMSO, should be stored at -80°C for up to six months or -20°C for one month. The compound is stable enough to be shipped at ambient temperatures. It should be handled as a potentially hazardous material, and appropriate personal protective equipment should be used.

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